

primaquine diphosphate stability storage conditions

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Compound Focus: Primaquine Diphosphate

CAS No.: 63-45-6

Cat. No.: S540187

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Chemical & Pharmaceutical Properties

The table below summarizes the key properties of **primaquine diphosphate** based on the search results.

Property	Description
Chemical Name	Primaquine diphosphate [1]
Form	Orange-red, odorless, crystalline powder [2]
Solubility	Soluble in water [2]
Molecular Weight	455.34 g/mol [1]
Stability Note	Light-sensitive; samples should be protected from light during storage and processing [3]

Documented Storage Conditions

The available information on storage conditions varies depending on the formulation and context.

- **Long-Term Storage of Solid Form:** Specific data on the storage temperature and humidity for **primaquine diphosphate** powder is not available in the search results. As a standard practice for many chemicals, storing in a cool, dry place is recommended, but you should consult the manufacturer's certificate of analysis (CoA) for precise specifications.
- **In-Solution Storage for Analysis:** For prepared samples in pharmacokinetic studies (e.g., in plasma or urine), one research article specifies that they **should be kept in a freezer at -80°C and analyzed within 7 days due to metabolite stability concerns** [3]. Stock solutions in methanol are also recommended to be **protected from light and stored at -80°C** [3].
- **Storage of Final Drug Product (Tablets):** For commercial oral tablets, the recommended storage condition is **at room temperature, between 68°F and 77°F (20°C and 25°C)**, in a closed container, protected from light and moisture [4] [5].

Experimental Protocol: Monitoring Primaquine Stability

For a laboratory setting, you can adapt the following validated method to monitor the stability of primaquine and its key metabolite in solution. This methodology is based on a published pharmacokinetic study [3].

1. Sample Preparation

- **Chemicals:** **Primaquine diphosphate**, 5,6-orthoquinone primaquine (5,6-PQ, a marker for active metabolites), and an internal standard (e.g., 8-aminoquinoline).
- **Stock Solutions:** Prepare primary stock solutions at 1 mg/mL in methanol.
- **Storage:** Protect all stock and working solutions from light. **Store stock solutions at -80°C** [3].
- **Sample Extraction:** Extract analytes from the matrix (e.g., plasma, urine) using acetonitrile for protein precipitation.

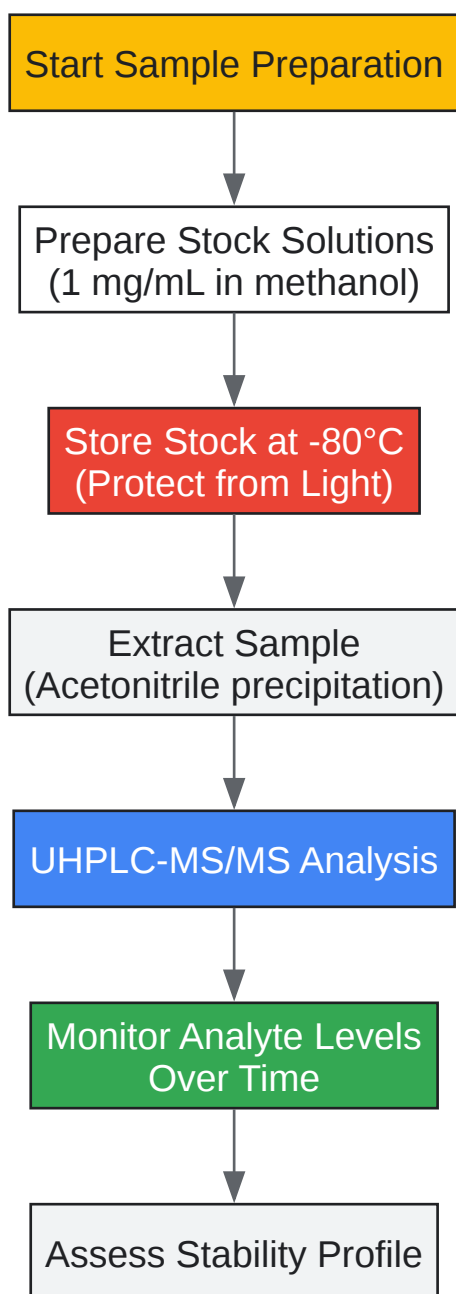
2. UHPLC-MS/MS Analysis This method allows for the simultaneous quantification of primaquine and its metabolite.

- **Column:** Hypersil GOLD aQ C18 column (100 × 2.1 mm, 1.9 μm) with a C18 guard column.
- **Mobile Phase:** Isocratic mode of methanol, water, and acetonitrile (with 0.1% formic acid) in an optimized ratio.
- **Flow Rate:** 0.4 mL/min.
- **Injection Volume:** 1 μL.
- **Mass Spectrometry:** Use electrospray ionization (ESI) in positive mode. Monitor the transitions:
 - Primaquine (PQ): m/z 260.26 → 187.82
 - 5,6-PQ: m/z 260.20 → 147.13

3. Stability Assessment

- Use the method to measure the concentration of primaquine and its metabolites over time under different storage conditions (e.g., room temperature, 4°C, -20°C, -80°C).
- A significant decrease in the parent compound (primaquine) or an unexpected change in metabolite levels indicates instability.

The following diagram illustrates this analytical workflow:



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Frequently Asked Questions

What is the most critical factor to control when storing primaquine diphosphate solutions? Light exposure is a critical factor. The compound is light-sensitive, so solutions and samples must be protected from light during preparation, storage, and analysis to prevent degradation [3].

For how long are prepared biological samples (e.g., in plasma) stable? Based on one specific analytical method, prepared samples in plasma or urine are stable for **up to 7 days when stored at -80°C** [3]. Stability should be verified for your specific experimental conditions.

Where can I find the most precise storage information for my specific batch of primaquine diphosphate powder? The most accurate and definitive source for storage conditions and shelf-life is the **Certificate of Analysis (CoA)** provided by the manufacturer or supplier of the chemical.

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References

1. Primaquine Diphosphate , a Known Antimalarial Drug, Blocks Vascular... [pmc.ncbi.nlm.nih.gov]
2. Primaquine: Uses, Side Effects & Dosage [healio.com]
3. Simplified and Rapid Determination of Primaquine and 5,6- ... [mdpi.com]
4. Primaquine Phosphate (Primaquine): Uses, Side Effects ... [webmd.com]
5. Primaquine (oral route) - Side effects & dosage [mayoclinic.org]

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